

Essential Safety and Logistical Information for Handling IR-825

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Compound of Interest

Compound Name: IR-825

Cat. No.: B11928913

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory practices is paramount. This document provides crucial safety and logistical information for the handling of the near-infrared fluorescent dye, **IR-825** (CAS: 1558079-49-4). The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, fostering a culture of safety and trust.

Chemical and Physical Properties of IR-825

A summary of the key physical and chemical properties of **IR-825** is presented below. This information is essential for understanding the substance's behavior and potential hazards.

Property	Value
Chemical Name	3-(4-carboxybenzyl)-2-((E)-2-((E)-3-((Z)-2-(3-(4-carboxybenzyl)-1,1-dimethyl-1,3-dihydro-2H-benzo[e]indol-2-ylidene)ethylidene)-2-chlorocyclohex-1-en-1-yl)vinyl)-1,1-dimethyl-1H-benzo[e]indol-3-ium bromide
CAS Number	1558079-49-4
Molecular Formula	C ₅₄ H ₄₈ BrClN ₂ O ₄
Molecular Weight	904.34 g/mol
Appearance	Solid powder
Storage Conditions	Store at -20°C, protected from moisture and light. ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific, comprehensive Safety Data Sheet (SDS) for **IR-825** is not readily available in public domains, based on general knowledge of cyanine and fluorescent dyes, the primary hazards are associated with the inhalation of the powdered form and contact with skin and eyes. Therefore, a cautious approach is recommended, adhering to standard good laboratory practices for handling chemical compounds.^[2]

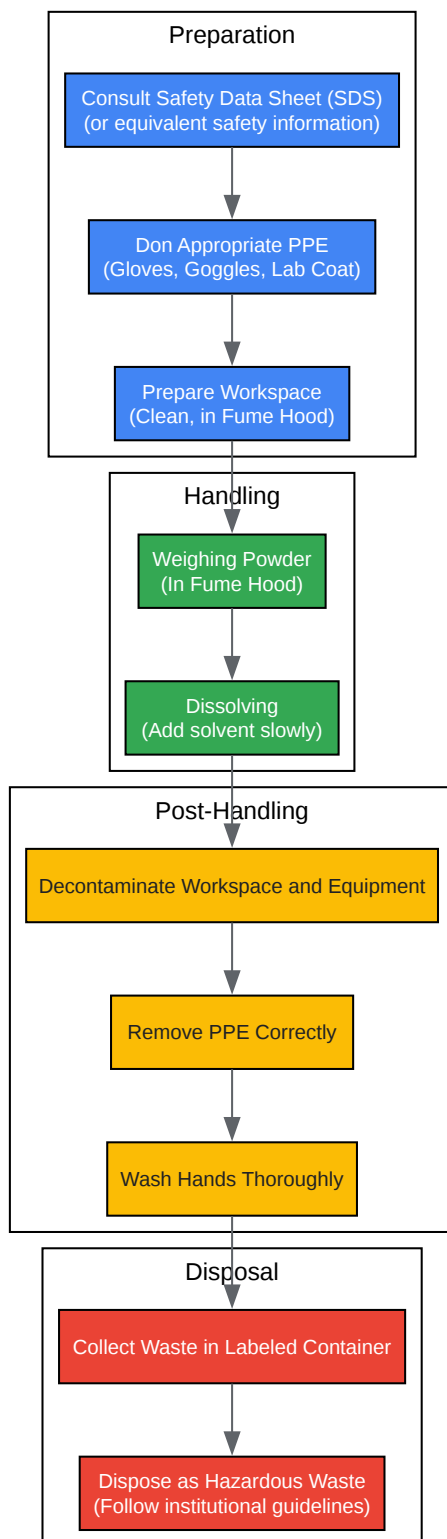
The following table outlines the recommended personal protective equipment when handling **IR-825**.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or safety goggles.	ANSI Z87.1 compliant. A face shield is recommended for handling larger quantities.
Hand Protection	Chemical-resistant gloves.	Nitrile gloves are a suitable choice for incidental contact.
Body Protection	Laboratory coat.	Standard lab coat to protect skin and clothing.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	A dust mask may be used to prevent inhalation of fine particles when handling the powder.

Operational Plan for Safe Handling

A systematic approach to handling **IR-825** is crucial to minimize exposure and ensure a safe working environment. The following workflow provides a step-by-step guide for researchers.

Safe Handling Workflow for IR-825

[Click to download full resolution via product page](#)Safe Handling Workflow for **IR-825**

Experimental Protocols

Weighing the Powdered Dye:

- Ensure the analytical balance is inside a certified chemical fume hood.
- Wear all required PPE, including gloves, safety goggles, and a lab coat.
- Use a clean spatula and weighing paper to carefully measure the desired amount of **IR-825**.
- Avoid creating dust by handling the powder gently.
- Clean any spills immediately with a damp cloth.

Dissolving the Dye:

- In a chemical fume hood, place the weighed **IR-825** powder in an appropriate container.
- Slowly add the desired solvent to the powder to avoid splashing.
- Gently agitate the mixture until the dye is fully dissolved.

Disposal Plan

All waste materials contaminated with **IR-825**, including gloves, pipette tips, and empty containers, should be considered hazardous waste.

Waste Segregation and Collection:

- Collect all solid and liquid waste in a designated, sealed, and clearly labeled hazardous waste container.
- Do not mix cyanine dye waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Disposal Procedure:

- Follow your institution's and local regulations for the disposal of hazardous chemical waste.

- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.

By adhering to these safety protocols and operational plans, researchers can handle **IR-825** responsibly, ensuring a safe laboratory environment for all personnel.

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References

- 1. medkoo.com [medkoo.com]
- 2. How to Work with and Dispose of Dyes Safely | dummies [dummies.com]
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